

Unveiling the Chemical Biology of WS6: A Technical Guide

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Compound of Interest

Compound Name: *N*-(6-(4-(2-((4-(4-Methylpiperazin-1-yl)methyl)-3-(trifluoromethyl)phenyl)amino)-2-oxoethyl)phenoxy)pyrimidin-4-yl)cyclopropanecarboxamide

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For Researchers, Scientists, and Drug Development Professionals

Introduction: WS6 (CAS 1421227-53-3) is a novel small molecule that has garnered significant interest within the scientific community for its remarkable ability to induce the proliferation of pancreatic β -cells. This technical guide provides a comprehensive overview of the chemical and biological properties of WS6, with a focus on its mechanism of action, experimental validation, and potential therapeutic applications in the context of diabetes research and drug development.

Core Chemical Properties

WS6, with the chemical formula $C_{29}H_{31}F_3N_6O_3$, is a complex heterocyclic molecule.^[1] Its systematic IUPAC name is 4-[[[6-[(cyclopropylcarbonyl)amino]-4-pyrimidinyl]oxy]-N-[4-[(4-methyl-1-piperazinyl)methyl]-3-(trifluoromethyl)phenyl]-benzeneacetamide.^[2]

Property	Value	Source
CAS Number	1421227-53-3	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C29H31F3N6O3	[1] [2] [5] [6] [7]
Molecular Weight	568.59 g/mol	[5] [6] [7]
Appearance	White to beige powder	
Purity	≥98% (HPLC)	
UV Max (λmax)	244 nm	[2] [8]

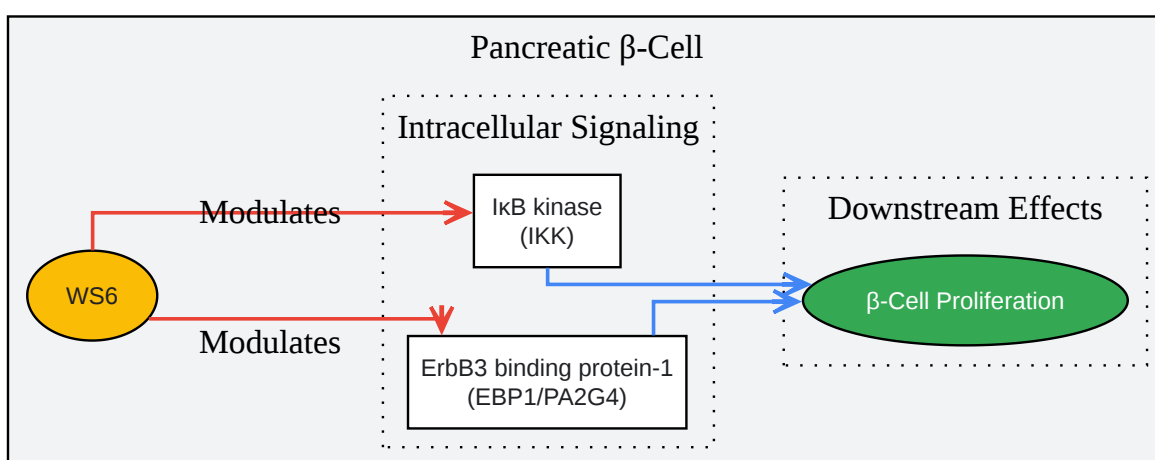
Solubility Profile

The solubility of WS6 is a critical factor for its application in various experimental settings. It is readily soluble in organic solvents but exhibits poor solubility in aqueous solutions.

Solvent	Solubility	Concentration (mM)	Notes	Source
DMSO	100 mg/mL	175.87	Fresh DMSO is recommended as moisture can reduce solubility.	[3][4]
93 mg/mL	163.56	Sonication is recommended.	[9]	
20 mg/mL	-	Clear solution.	[2]	
30 mg/mL	-	-	[2][8]	
Ethanol	100 mg/mL	175.87	-	[4]
93 mg/mL	163.56	Sonication is recommended.	[9]	
20 mg/mL	-	-	[2][8]	
Water	Insoluble	-	-	[4]
DMF	30 mg/mL	-	-	[2][8]
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL	-	For aqueous buffer solutions, it is recommended to first dissolve WS6 in DMF and then dilute. Aqueous solutions should be prepared fresh.	[2][8]

Mechanism of Action: Modulating Key Signaling Pathways

WS6 exerts its pro-proliferative effects on pancreatic β -cells through the modulation of two key intracellular signaling components: ErbB3 binding protein-1 (EBP1) and the I κ B kinase (IKK) pathway.[1][3][4][9] EBP1, also known as proliferation-associated protein 2G4 (PA2G4), is an RNA-binding protein involved in growth regulation. The IKK pathway is a central regulator of the NF- κ B signaling cascade, which plays a crucial role in inflammation, immunity, and cell survival. By targeting these pathways, WS6 effectively stimulates the proliferation of both human and rodent β -cells and α -cells while preserving their differentiated phenotype and viability.[1]



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Caption: Simplified signaling pathway of WS6 in pancreatic β -cells.

Biological Activity and Efficacy

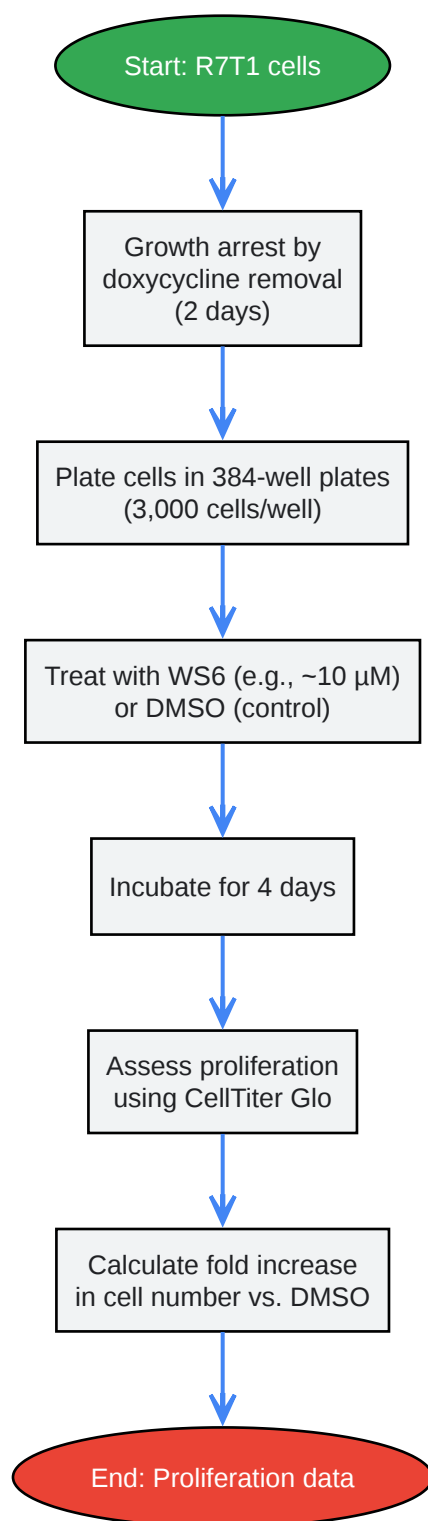
In vitro and in vivo studies have demonstrated the potent biological activity of WS6.

Assay Type	Cell Line/Model	Parameter	Value	Source
In Vitro	R7T1 cells	EC50 (Proliferation)	0.28 μ M	[3][4]
Rodent primary islets	ECmax (Proliferation)	200 nM (over 4 days)	[2][8]	
Human primary islets	ECmax (Proliferation)	400 nM (over 4 days)	[2][8]	
MV4-11 (AML)	IC50	0.24 nM	[10]	
MOLM13 (AML)	IC50	0.21 nM	[10]	
K562 (CML)	IC50	40.48 nM	[10]	
In Vivo	RIP-DTA mouse model of β -cell ablation	Dosage	50 mg/kg (p.o.)	[3][4]
Outcome	Ameliorates diabetes, increases β -cell proliferation and number.	[3][4]		

Experimental Protocols

In Vitro β -Cell Proliferation Assay (R7T1 Cells)

This protocol outlines the methodology used to assess the effect of WS6 on the proliferation of the R7T1 β -cell line.



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Caption: Workflow for the R7T1 cell proliferation assay.

Methodology:

- **Cell Culture and Growth Arrest:** R7T1 cells are initially cultured in a growth medium. To synchronize the cells, they are growth-arrested by removing doxycycline from the medium for a period of 48 hours.[3][4]
- **Plating:** Following growth arrest, the cells are plated into 384-well plates at a density of 3,000 cells per well in the growth medium.[3][4]
- **Compound Treatment:** The plated cells are then treated with various concentrations of WS6 (typically up to 10 μ M) or with DMSO as a vehicle control.[3][4]
- **Incubation:** The plates are incubated for 4 days to allow for cell proliferation in response to the treatment.[3][4]
- **Proliferation Assessment:** Cell proliferation is quantified using the CellTiter-Glo® Luminescent Cell Viability Assay, which measures ATP levels as an indicator of metabolically active cells.[3][4]
- **Data Analysis:** The fold increase in cell number for the WS6-treated wells is calculated by normalizing the luminescent signal to the median signal of the DMSO-treated wells.[3][4]

Concluding Remarks

WS6 presents a promising avenue for the development of novel therapeutics for diabetes and other conditions characterized by β -cell dysfunction or loss. Its well-defined mechanism of action, coupled with demonstrated efficacy in both in vitro and in vivo models, makes it a valuable tool for researchers in the field. This technical guide provides a foundational understanding of the chemical and biological properties of WS6 to support further investigation and drug development efforts. It is important to note that WS6 is intended for research use only and is not for human or veterinary use.[1][4]

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References

- 1. medkoo.com [medkoo.com]
- 2. caymanchem.com [caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. WS6 Datasheet DC Chemicals [dcchemicals.com]
- 6. selleck.co.jp [selleck.co.jp]
- 7. molnova.cn [molnova.cn]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- 9. WS6 | IκB/IKK | EGFR | TargetMol [targetmol.com]
- 10. medchemexpress.com [medchemexpress.com]
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